

Essential Safety and Logistical Information for Handling Hexafluoroisopropyl Benzoate (HFPB)

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Compound of Interest

Compound Name: HFPB

Cat. No.: B039439

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Disclaimer: There is limited specific safety and handling data available for Hexafluoroisopropyl benzoate (**HFPB**). The following guidance is primarily based on the safety data for 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP), a structurally related compound containing the hazardous hexafluoroisopropyl group. It is imperative to consult the specific Safety Data Sheet (SDS) for **HFPB** once available and to conduct a thorough risk assessment before handling this chemical.

Immediate Safety and Hazard Information

Hexafluoroisopropyl benzoate (CAS No: 10315-85-2) is a fluorinated organic compound. While specific toxicity data for **HFPB** is not readily available, compounds containing the hexafluoroisopropyl group, such as HFIP, are known to be corrosive and can cause severe skin burns and eye damage.^{[1][2]} Inhalation or ingestion may also be harmful.^{[1][3]}

Key Physical and Chemical Properties:

Property	Value
Molecular Formula	C10H6F6O2
Molecular Weight	272.14 g/mol
Boiling Point	184.7°C at 760 mmHg[4]
Density	1.406 g/cm ³ [4]
Flash Point	47.7°C[4]
Vapor Pressure	0.722 mmHg at 25°C[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure risk when handling **HFPB**.

PPE Category	Specifications
Hand Protection	Chemical-resistant gloves are mandatory. Nitrile rubber gloves are often recommended for similar compounds.[3] Always consult the glove manufacturer's compatibility chart for specific breakthrough times. Double gloving is a recommended practice.
Eye and Face Protection	ANSI-approved safety goggles or chemical splash goggles are required.[3] A face shield should be worn in situations with a higher risk of splashing.[2]
Skin and Body Protection	A full-length laboratory coat must be worn and buttoned.[3] Chemical-resistant aprons or suits may be necessary for larger quantities or in case of significant splash risk.
Respiratory Protection	Work with HFPB should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5] If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges should be used.[2][3]

Operational Plan for Safe Handling

1. Engineering Controls:

- Always handle **HFPB** in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[2][5]

2. Handling Procedures:

- Wash hands thoroughly with soap and water after handling.[6]

- Avoid direct contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in the laboratory.
- Keep containers tightly closed when not in use.[2][6]
- Use the smallest practical quantities for the experiment.

3. Storage:

- Store **HFPB** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[1][5]
- Keep containers tightly sealed and store in an upright position to prevent leakage.
- Store in a locked cabinet or area accessible only to authorized personnel.[2]

Disposal Plan

1. Waste Segregation and Collection:

- All **HFPB** waste, including contaminated consumables (e.g., gloves, pipette tips), should be collected in a dedicated, properly labeled hazardous waste container.
- The first rinse of any container that held **HFPB** must be collected as hazardous waste. For highly toxic chemicals, the first three rinses should be collected.[7]
- Do not mix **HFPB** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[8]

2. Disposal Procedure:

- Dispose of **HFPB** waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[6][8]
- Complete all necessary waste disposal paperwork, accurately describing the contents of the container.[8]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

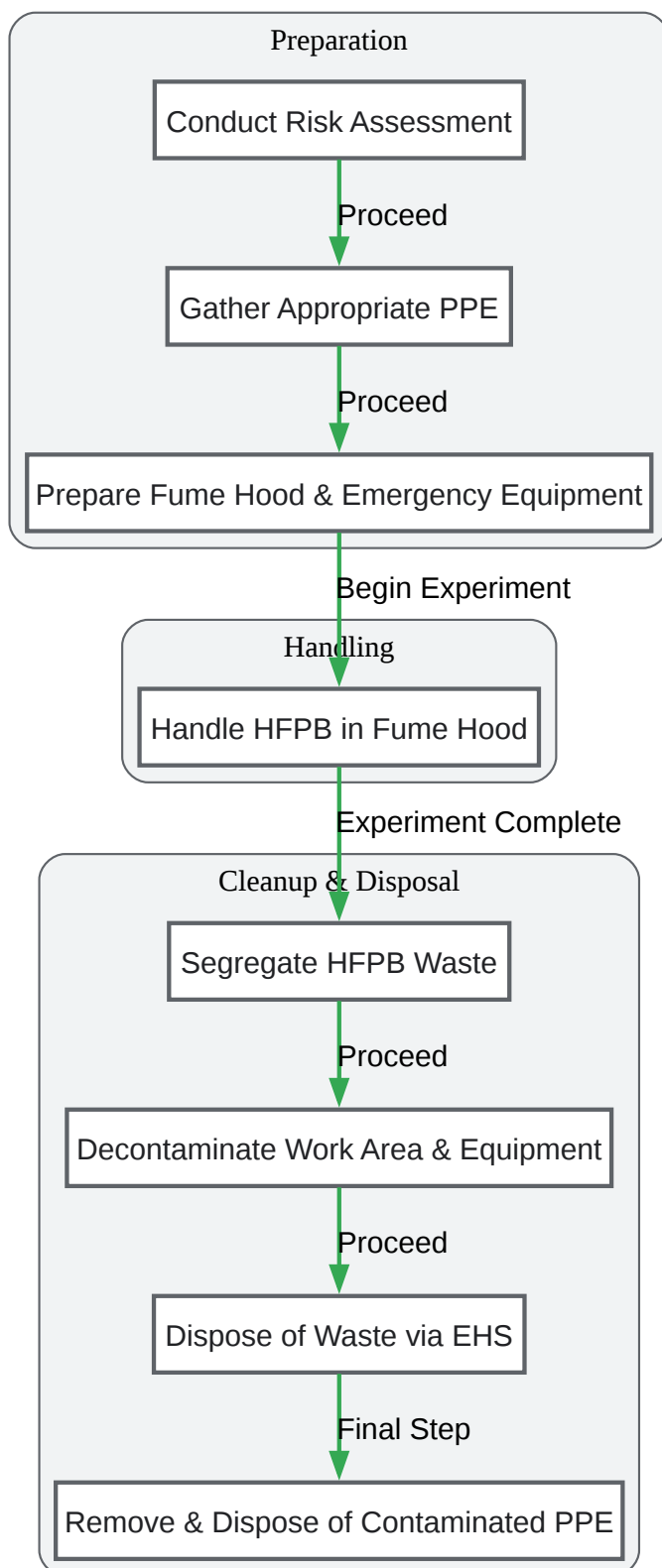
1. Spills:

- In case of a small spill within a chemical fume hood, absorb the material with an inert substance like vermiculite, sand, or earth.[\[5\]](#) Place the absorbed material into a sealed container for disposal.
- For larger spills or spills outside of a fume hood, evacuate the area and contact your institution's emergency response team.

2. First Aid:

- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[\[5\]](#)[\[6\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[6\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[1\]](#)[\[2\]](#)[\[6\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Safe Handling Workflow for HFPB



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